

An In-depth Technical Guide to 4-(Dimethylamino)piperidine Dihydrochloride

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Compound of Interest

Compound Name: 4-(Dimethylamino)piperidine
dihydrochloride

Cat. No.: B1322283

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CAS Number: 4876-59-9

This technical guide provides a comprehensive overview of **4-(Dimethylamino)piperidine dihydrochloride**, a versatile chemical intermediate with applications in various fields of research and development. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, biological relevance, and safety protocols.

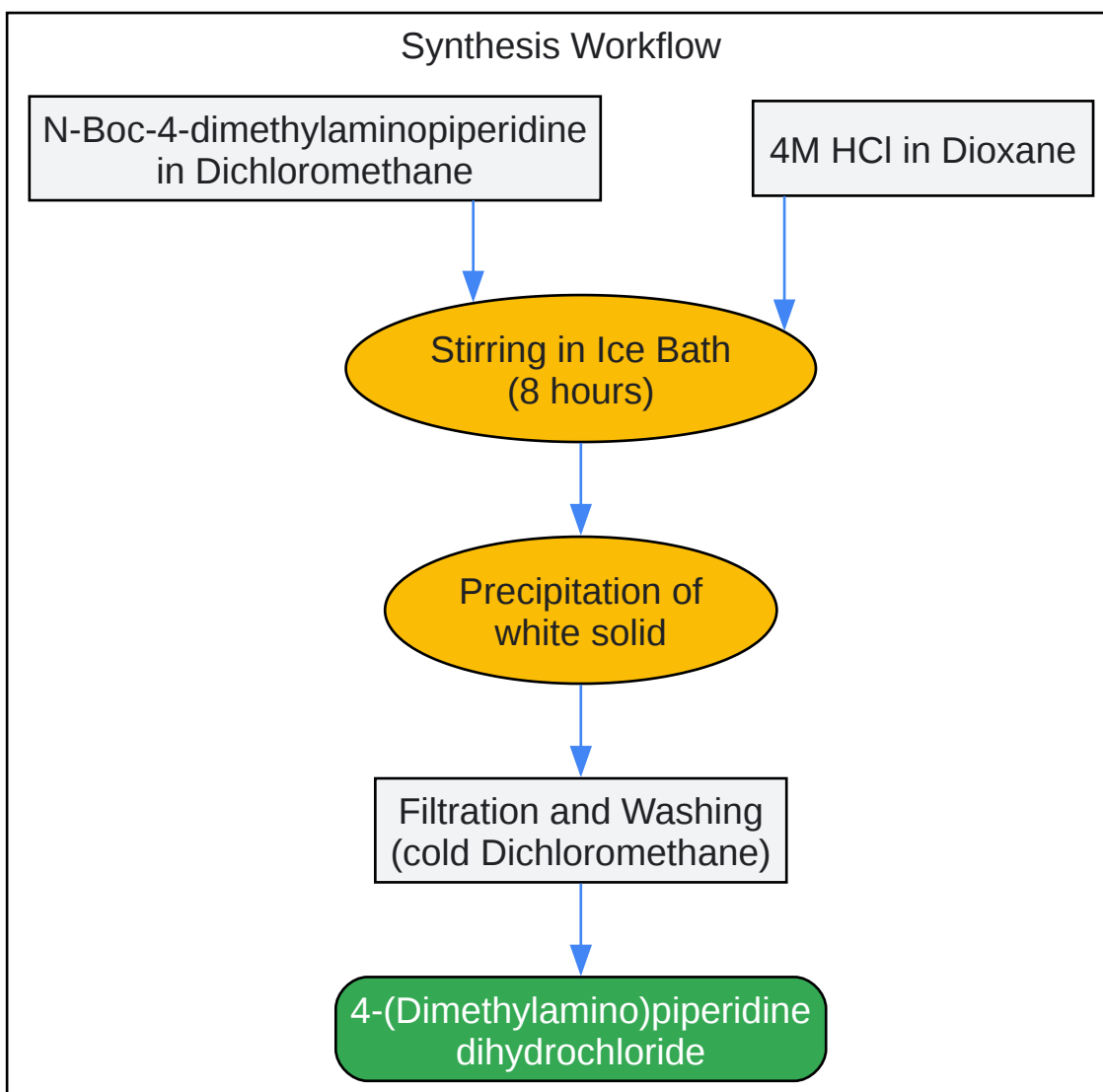
Physicochemical Properties

4-(Dimethylamino)piperidine dihydrochloride is a white to off-white solid compound.^[1] It is soluble in water.^[1] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
CAS Number	4876-59-9	[1] [2] [3] [4]
Molecular Formula	C ₇ H ₁₈ Cl ₂ N ₂	[2] [4]
Molecular Weight	199.14 g/mol (or 201.14 g/mol)	[1] [2] [3] [4]
Appearance	White to off-white or yellow solid	[1] [4]
Melting Point	288-290 °C	[4]
Solubility	Soluble in water	[1]
Storage Temperature	Room Temperature, under inert atmosphere	[4]
InChI Key	XCJNSBCFLUPJAP-UHFFFAOYSA-N	[3]
SMILES	CN(C1CCNCC1)C.[H]Cl.[H]Cl	[3]

Synthesis

A common laboratory-scale synthesis of **4-(Dimethylamino)piperidine dihydrochloride** involves the deprotection of a Boc-protected precursor, N-Boc-4-dimethylaminopiperidine. The process utilizes a strong acid, such as hydrochloric acid in dioxane, to remove the tert-butyloxycarbonyl (Boc) protecting group.



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Caption: General workflow for the synthesis of **4-(Dimethylamino)piperidine dihydrochloride**.

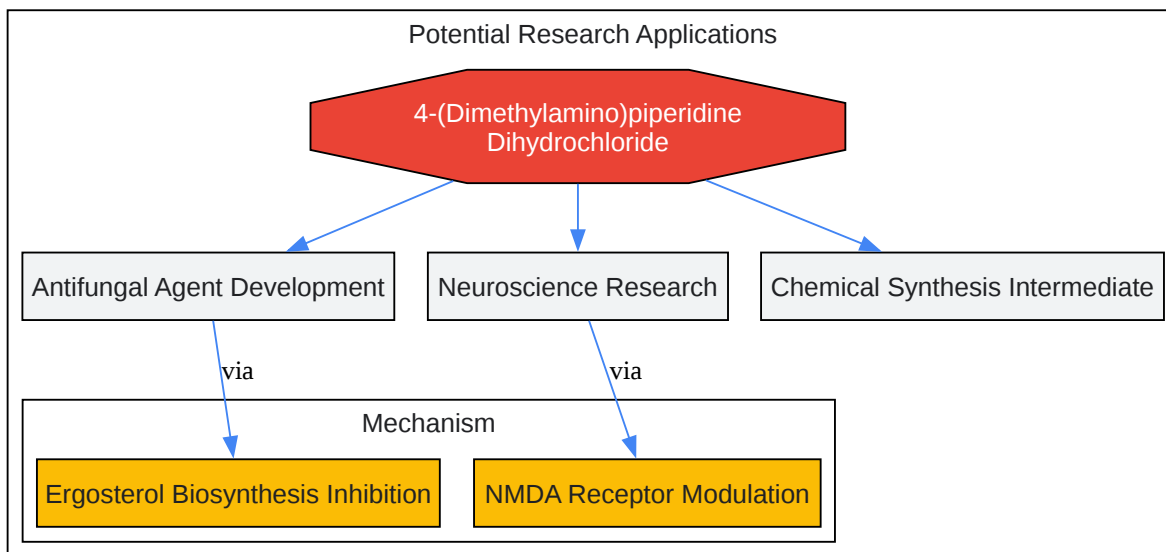
Experimental Protocol: Synthesis from N-Boc-4-dimethylaminopiperidine[4]

- Dissolution: Dissolve 10.0 g (0.044 mol) of tert-butyl 4-(dimethylamino)piperidine-1-carboxylate in 60 mL of dichloromethane.
- Cooling: Cool the solution in an ice bath.

- **Acid Addition:** Slowly add 34.5 mL (0.138 mol) of a 4 mol/L solution of HCl in dioxane dropwise to the cooled solution while maintaining stirring.
- **Reaction:** Continue stirring the reaction mixture under ice bath conditions for 8 hours.
- **Precipitation:** Observe the formation of a large amount of white solid precipitate upon completion of the reaction.
- **Isolation:** Collect the precipitate by filtration.
- **Washing:** Wash the collected solid with a small amount of cold dichloromethane to remove any residual HCl.
- **Product:** The final product is 6.4 g of 4-dimethylaminopiperidine dihydrochloride, yielding 85.3%.^[4]

Biological Activity and Applications

4-(Dimethylamino)piperidine and its derivatives are recognized for their potential in various areas of drug discovery and neuroscience research. The core piperidine structure is a key feature in many biologically active compounds.

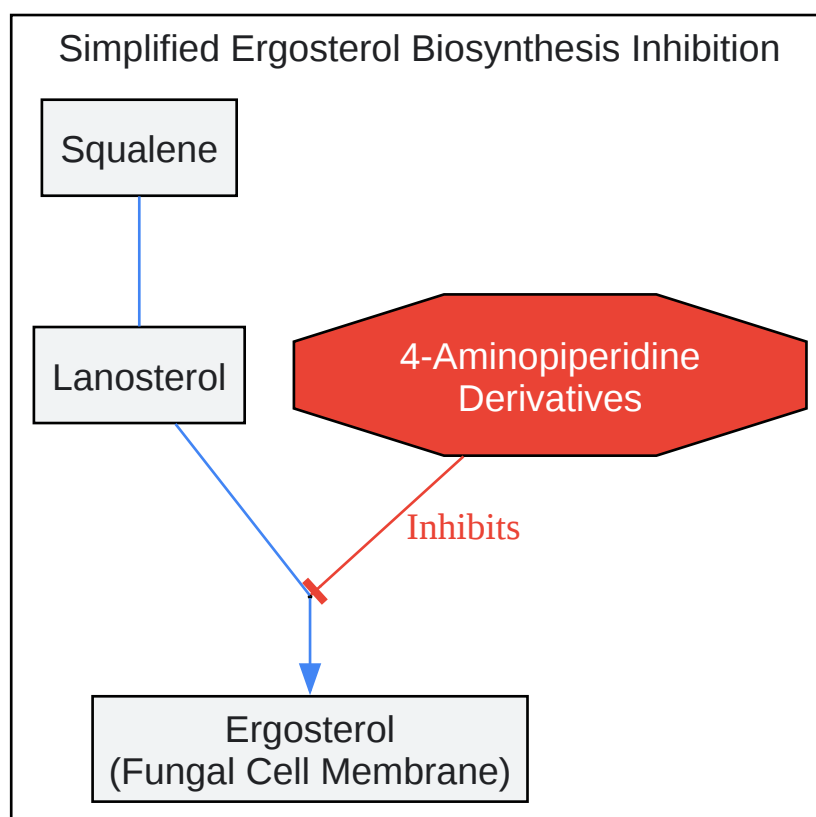


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Caption: Key application areas for **4-(Dimethylamino)piperidine dihydrochloride**.

Antifungal Activity

Inspired by known antifungals like amorolfine, which contains a piperidine ring, novel 4-aminopiperidines have been synthesized and evaluated for their biological activity.[5] These compounds have demonstrated remarkable antifungal properties, targeting the ergosterol biosynthesis pathway, which is crucial for the integrity of fungal cell membranes.[5]



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Caption: Proposed mechanism of antifungal action via ergosterol biosynthesis inhibition.

Neuromodulatory Effects

4-(Dimethylamino)piperidine possesses molecular features associated with the polyamine modulation of N-methyl-D-aspartate (NMDA) receptors.[6] This has led to its use in studies investigating mechanisms to reduce the effects of alcohol dependence.[6] Furthermore, other piperidine derivatives have been shown to block neuromuscular transmission by acting postsynaptically and reducing the sensitivity of the end-plate membrane to acetylcholine.[7]

Safety and Handling

4-(Dimethylamino)piperidine dihydrochloride is classified as an irritant.[4] Proper safety precautions must be taken when handling this compound.

Hazard Category	GHS Pictogram	Signal Word	Hazard Statements	Precautionary Statements
Health Hazards	GHS07	Warning	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	P261: Avoid breathing dust.P264: Wash skin thoroughly after handling.P280: Wear protective gloves/eye protection.P302+P352: IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

This safety information is a summary. Always consult the full Safety Data Sheet (SDS) before handling the chemical.[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

First Aid Measures[\[8\]](#)[\[10\]](#)

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: Take off contaminated clothing and shoes immediately. Wash off with soap and plenty of water. Take the victim immediately to a hospital.

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. Continue rinsing eyes during transport to the hospital.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Consult a physician.

Conclusion

4-(Dimethylamino)piperidine dihydrochloride is a valuable building block in synthetic chemistry and a compound of interest for drug discovery, particularly in the development of novel antifungal agents and for research in neuropharmacology. Its synthesis is straightforward, and its biological activities warrant further investigation. Strict adherence to safety protocols is essential when working with this chemical.

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